

Application Notes and Protocols for BRD-6125

Stock Solutions

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Compound of Interest

Compound Name: 2-(5-chloro-2-methyl-N-methylsulfonylanilino)-N-(2,6-difluorophenyl)acetamide

Cat. No.: B147183

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and storage of stock solutions of BRD-6125 (also known as FPH1), a small molecule known to enhance the proliferation of primary human hepatocytes. Adherence to these guidelines is crucial for ensuring the compound's stability and activity in downstream applications.

Compound Information

Property	Value
Compound Name	BRD-6125 (FPH1)
CAS Number	708219-39-0
Molecular Formula	C ₁₆ H ₁₅ ClF ₂ N ₂ O ₃ S
Molecular Weight	388.82 g/mol
Appearance	Crystalline solid
Primary Activity	Induces functional proliferation of primary human hepatocytes and promotes the differentiation of iPS cells towards a hepatic lineage. ^{[1][2]}

Solubility Data

BRD-6125 exhibits solubility in various organic solvents. It is crucial to use high-purity, anhydrous solvents to prepare stock solutions. The following table summarizes the solubility of BRD-6125 in commonly used laboratory solvents.

Solvent	Solubility
DMSO (Dimethyl Sulfoxide)	≥ 250 mg/mL (≥ 642.97 mM)[2]
DMF (Dimethylformamide)	30 mg/mL
Ethanol	1 mg/mL
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL
Water	Insoluble[1]
Ethanol	Insoluble[1]

Note: For DMSO, it is highly recommended to use a fresh, unopened bottle, as DMSO is hygroscopic and the presence of water can significantly impact the solubility of the compound.
[2]

Preparation of Stock Solutions

This protocol details the steps for preparing a high-concentration stock solution of BRD-6125 in DMSO, the most common solvent for this compound.

Materials

- BRD-6125 solid compound
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated precision balance
- Vortex mixer

- Ultrasonic bath (optional)
- Warming block or water bath set to 37°C (optional)

Protocol for Preparing a 10 mM DMSO Stock Solution

- **Equilibrate:** Allow the vial of solid BRD-6125 to reach room temperature before opening to prevent condensation of moisture.
- **Weigh:** Accurately weigh the desired amount of BRD-6125 powder in a sterile vial. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.888 mg of BRD-6125.
- **Add Solvent:** Add the calculated volume of anhydrous DMSO to the vial containing the compound.
- **Dissolve:** Tightly cap the vial and vortex thoroughly until the solid is completely dissolved.
- **Aid Dissolution (if necessary):** If the compound does not fully dissolve, the following steps can be taken:
 - Gently warm the solution at 37°C for 10-15 minutes.[\[1\]](#)
 - Briefly sonicate the solution in an ultrasonic bath.[\[1\]](#)
- **Sterilization (Optional):** If required for your specific application (e.g., cell culture), the stock solution can be filter-sterilized using a 0.22 µm syringe filter compatible with DMSO.
- **Aliquot:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile cryovials.

Storage of Stock Solutions

Proper storage is critical to maintain the integrity and activity of BRD-6125 stock solutions.

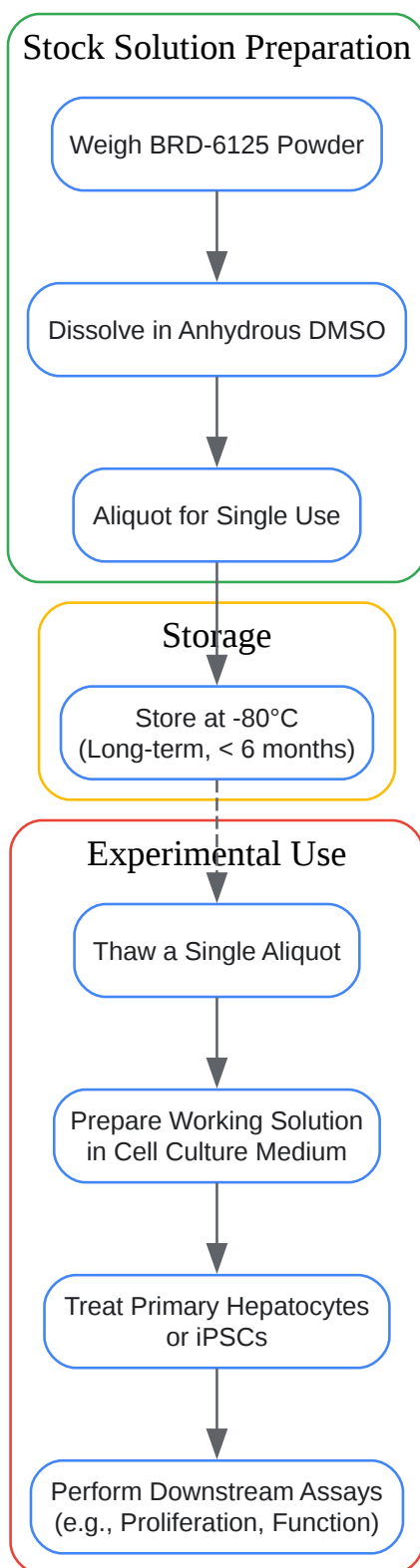
Storage Condition	Powder	In Solvent
-20°C	3 years[2]	1 month[2]
-80°C	Not specified, but -20°C is sufficient	6 months[2]

Key Storage Recommendations:

- **Short-term Storage (-20°C):** For use within one month, stock solutions can be stored at -20°C.[2]
- **Long-term Storage (-80°C):** For storage longer than one month, it is recommended to store aliquots at -80°C, where they are stable for up to 6 months.[2]
- **Protection from Light:** Store stock solutions protected from light.
- **Avoid Freeze-Thaw Cycles:** Repeated freezing and thawing can degrade the compound. It is highly recommended to aliquot the stock solution into single-use volumes.[2]

Experimental Workflow and Signaling Pathways

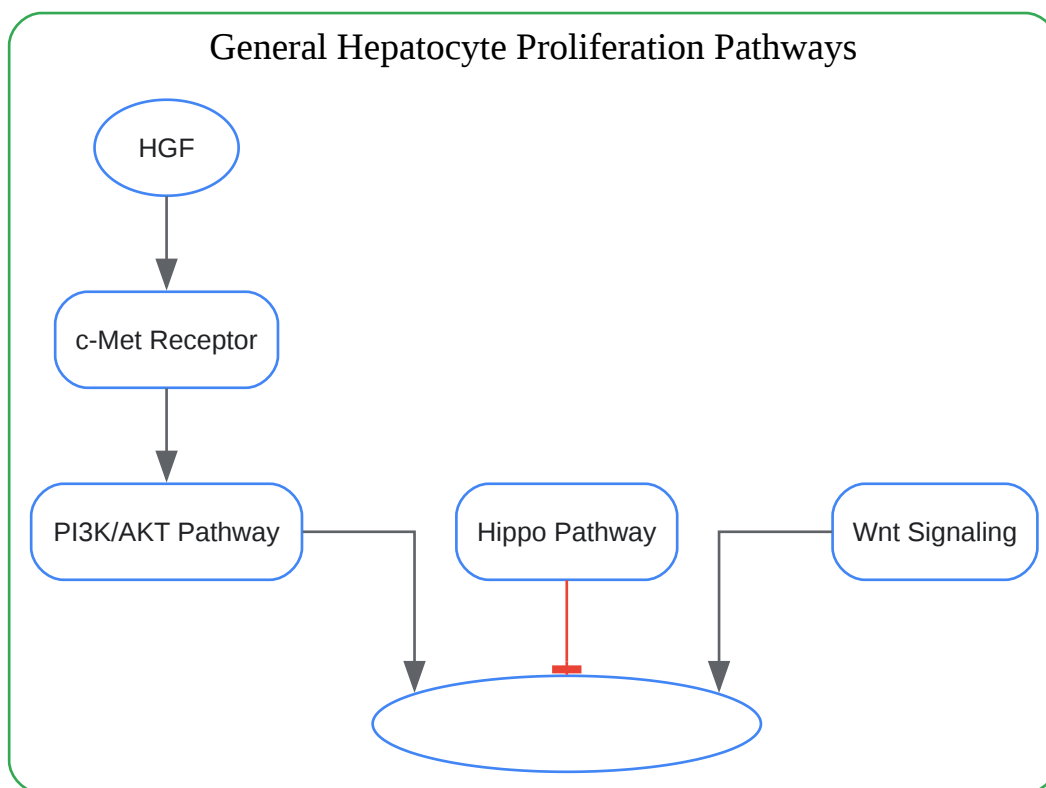
The following diagrams illustrate a typical experimental workflow for utilizing BRD-6125 and a general overview of signaling pathways involved in hepatocyte proliferation.



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Experimental Workflow for BRD-6125 Usage

While the precise molecular target of BRD-6125 is not yet publicly elucidated, it is known to promote hepatocyte proliferation. The diagram below illustrates key signaling pathways generally implicated in this biological process.



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Key Signaling Pathways in Hepatocyte Proliferation

Quality Control

To ensure the reliability of experimental results, it is recommended to:

- Regularly check the appearance of the stock solution for any signs of precipitation or degradation.
- If possible, periodically verify the concentration and purity of the stock solution using analytical methods such as HPLC.

- Always include appropriate positive and negative controls in your experiments to validate the activity of the compound.

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References

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- 2. Small molecule target identification using photo-affinity chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
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